

ERK2: A Pivotal Regulator at the Crossroads of Cellular Metabolism

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Compound of Interest

Compound Name: *ERK2*

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An In-depth Technical Guide on the Core Functions of **ERK2** in Metabolic Regulation

Audience: Researchers, scientists, and drug development professionals.

Abstract

Extracellular signal-regulated kinase 2 (**ERK2**), a key component of the mitogen-activated protein kinase (MAPK) signaling cascade, has long been recognized for its central role in cell proliferation, differentiation, and survival. Emerging evidence, however, has thrust **ERK2** into the spotlight as a critical modulator of cellular metabolism. This technical guide provides a comprehensive overview of the multifaceted involvement of **ERK2** in regulating glucose, lipid, and amino acid metabolism. We delve into the core signaling pathways, present key quantitative data from seminal studies, and provide detailed experimental protocols to facilitate further research in this burgeoning field. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals seeking to understand and target the metabolic functions of **ERK2**.

Introduction

The intricate network of cellular metabolism is tightly regulated to maintain energy homeostasis and provide the necessary building blocks for cellular function. The MAPK/ERK pathway, a cornerstone of signal transduction, has been increasingly implicated in this regulation. **ERK2**, in particular, acts as a central node, integrating diverse extracellular and intracellular signals to orchestrate metabolic reprogramming. Dysregulation of **ERK2**-mediated metabolic control is

associated with a range of pathologies, including cancer, metabolic syndrome, and neurodegenerative diseases. A thorough understanding of **ERK2**'s role in metabolism is therefore paramount for the development of novel therapeutic strategies.

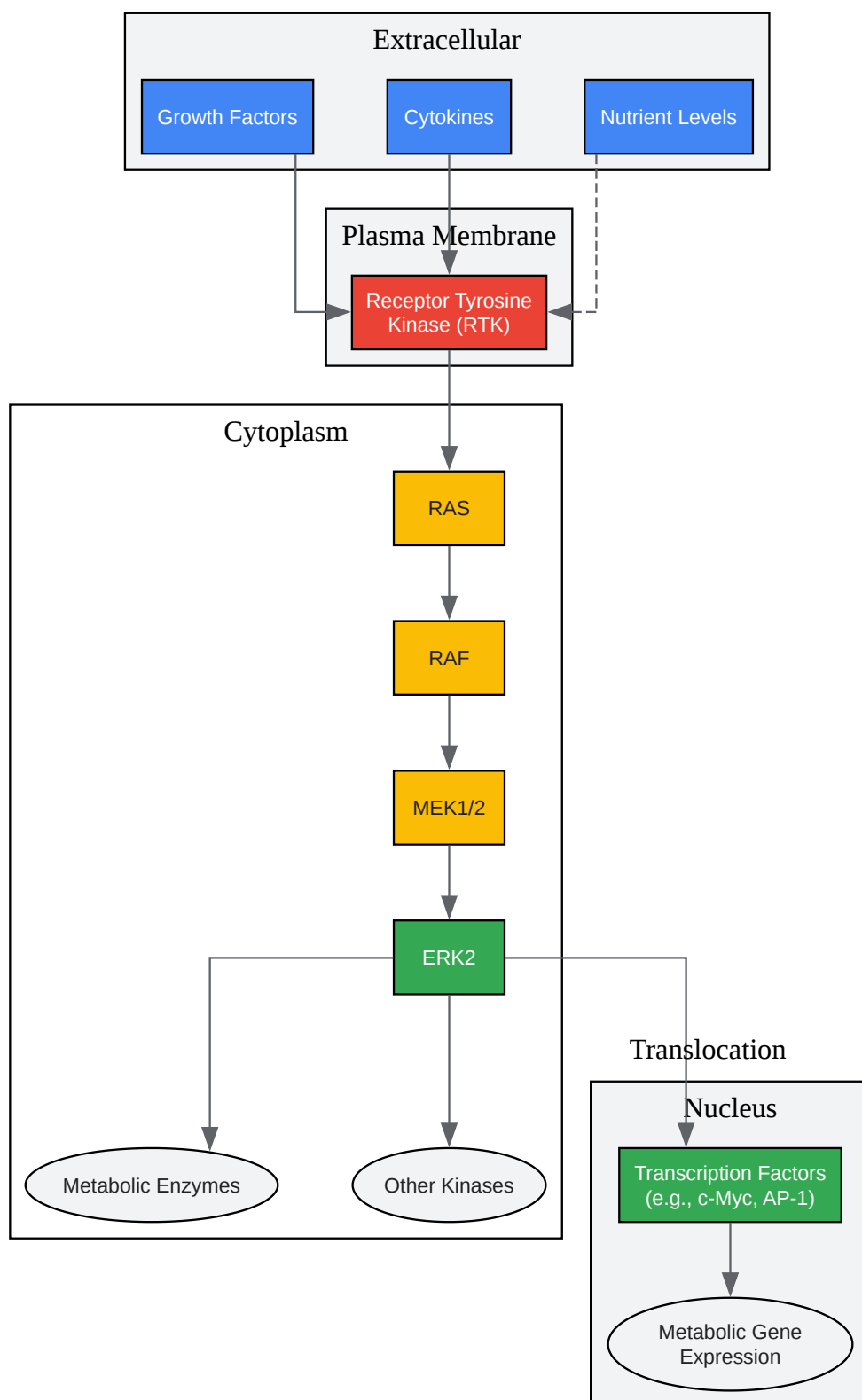
ERK2 Signaling Pathways in Metabolic Regulation

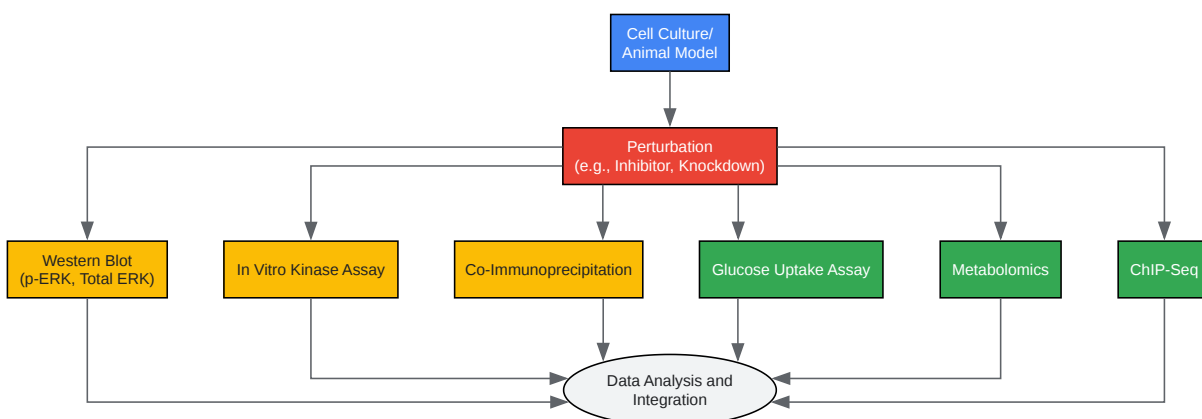
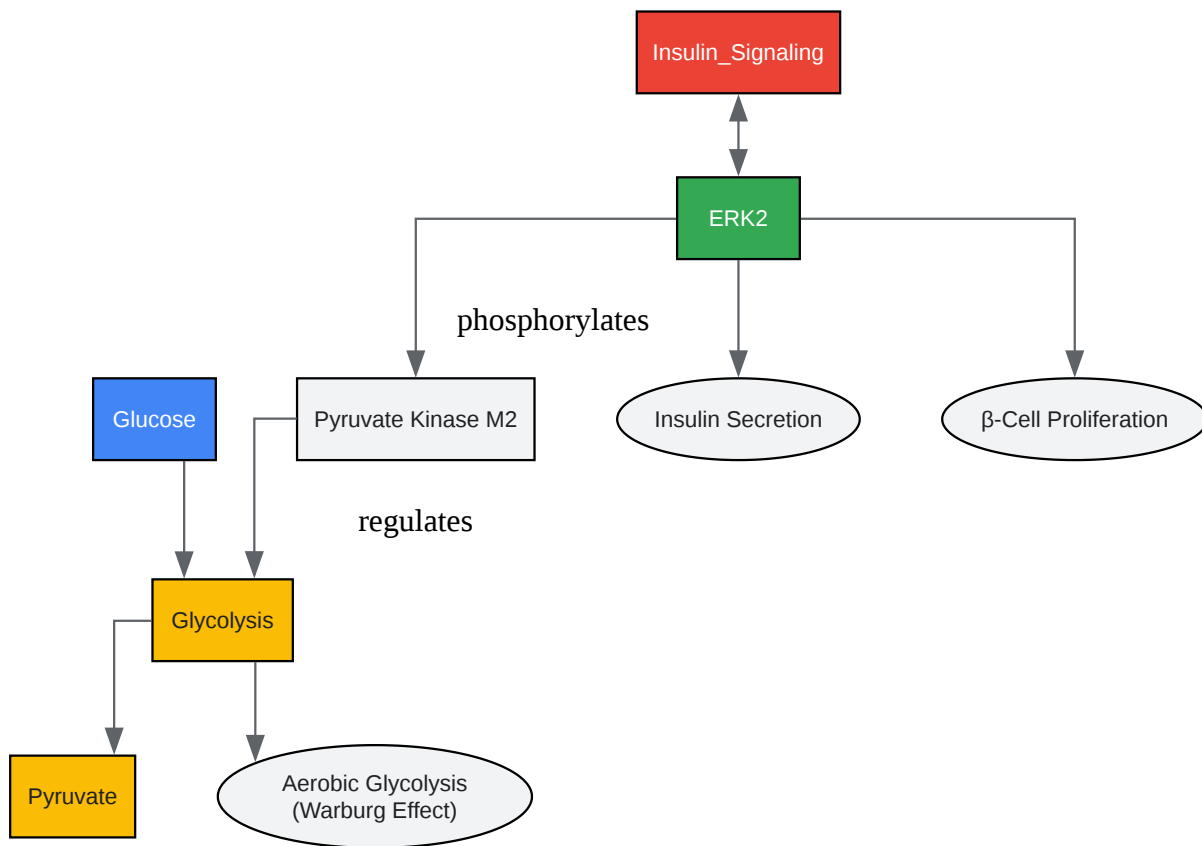
ERK2 is activated via a canonical three-tiered kinase cascade involving RAS, RAF, and MEK. [1] Once activated by dual phosphorylation on threonine and tyrosine residues by MEK1/2, **ERK2** phosphorylates a plethora of substrates in the cytoplasm and nucleus, thereby modulating their activity and function. [2][3]

Upstream Activation and Downstream Effectors

Various stimuli, including growth factors, cytokines, and cellular stress, can trigger the activation of the **ERK2** pathway. [1] In the context of metabolism, inputs such as nutrient availability and hormonal signals are particularly relevant. Key downstream effectors of **ERK2** in metabolic regulation include transcription factors that control the expression of metabolic enzymes and other signaling molecules that directly impact metabolic fluxes.

Diagram: Canonical **ERK2** Signaling Pathway





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